

Application Notes and Protocols: Emamectin B1A Trunk Injection for Systemic Insect Control

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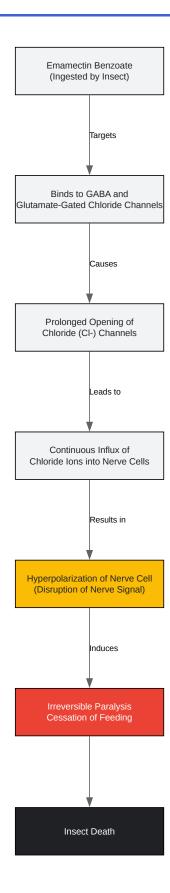
For Researchers, Scientists, and Drug Development Professionals Introduction

Emamectin benzoate, a semi-synthetic derivative of the avermectin family of natural products, is a potent insecticide widely utilized for systemic insect control in trees.[1][2] It is derived from the soil bacterium Streptomyces avermitilis.[1] Administered via trunk injection, it provides multi-year protection against a range of insect pests, particularly wood-boring beetles like the Emerald Ash Borer (EAB) and various lepidopteran pests.[1][3] This application method offers targeted delivery, minimizes environmental exposure, and ensures the active ingredient is translocated throughout the tree's vascular system. These notes provide detailed protocols for the application, efficacy assessment, and residue analysis of **Emamectin B1A** administered through trunk injection.

Mechanism of Action

Emamectin benzoate's primary mode of action is the disruption of the insect nervous system. It binds to glutamate-gated chloride channels (GluCls) and gamma-aminobutyric acid (GABA) receptors in the nerve cells of insects. This binding causes a prolonged opening of chloride channels, leading to an excessive influx of chloride ions. The result is hyperpolarization of the neuron, which disrupts normal nerve signal transmission, inhibiting muscle contraction and leading to irreversible paralysis and death of the pest within 2 to 4 days of ingestion. Insects cease feeding almost immediately after exposure.





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Caption: Mechanism of action signaling pathway for Emamectin Benzoate.



Quantitative Data Summary

The efficacy of emamectin benzoate trunk injections is influenced by factors such as dose rate, application timing, pest pressure, and the injection system used.

Table 1: Application Rates and Efficacy Against Emerald Ash Borer (Agrilus planipennis)



Formulation	Application Rate (Active Ingredient)	Tree Species	Duration of Control	Efficacy Summary	Reference
4% Emamectin Benzoate	0.1, 0.2, or 0.4 g / 2.54 cm DBH ¹	Ash (Fraxinus spp.)	2-3 years	Nearly 100% control of EAB larvae. A single 0.4 g rate provided 100% control for three years.	
4% Emamectin Benzoate	0.2 g / 2.5 cm DBH	White Ash (F. americana)	Up to 3 years	Protection failed by the 3rd year as EAB populations peaked; a second application extended protection.	
4% Emamectin Benzoate (TREE-äge®)	10 ml / inch DBH²	Green Ash (F. pennsylvanic a)	3 years	Provided effective control for 3 years following a single application.	
4% Emamectin Benzoate (ARBORMEC TIN™)	10 ml / inch DBH²	Green Ash (F. pennsylvanic a)	3 years	Larval numbers were very low relative to untreated trees after 3 years.	



¹DBH: Diameter at Breast Height. ²Rate is for the formulated product (4% a.i.).

Table 2: Influence of Injection System and Timing on

Efficacy

Factor	Comparison	Finding	Reference	
Injection System	16 injection ports/m of trunk circumference vs. 8 ports/m	Systems with more injection ports provided more uniform delivery of the insecticide to the leaf canopy and better control for up to 3 years.		
Application Timing	Spring (mid- to late June) vs. Fall (late Sept to early Oct)	Spring applications provided better control of EAB and less canopy thinning than fall injections.		

Table 3: Residue Analysis in Plant Tissues



Tree Species	Application Rate	Tissue	Time Post- Injection	Mean Residue Concentrati on (ppb)	Reference
White Ash (F. americana)	0.2 g a.i. / 2.5 cm DBH	Leaves	1 month	Varied by system: 96% of samples from QC and Tree I.V. systems had detectable EB vs. 64% from enTREE system.	
Pecan	0.05, 0.1, 0.2, 0.4 g a.i. / cm DBH	Leaves	10 days	Uniformly distributed throughout the crown.	
Pecan	0.05, 0.1, 0.2, 0.4 g a.i. / cm DBH	Leaves	60 days	Provided high mortality (>60%) to Hyphantria cunea larvae.	
Horse Chestnut (Aesculus hippocastanu m)	Not specified	Fallen Leaves	End of season	Half-life of 212 days on the ground, 94 days in water, and 20 days in compost.	

Experimental ProtocolsProtocol for Trunk Injection Application

Methodological & Application





This protocol is a generalized procedure based on methodologies cited for EAB control. Always follow specific product label instructions.

Objective: To systemically deliver Emamectin Benzoate into a tree's vascular tissue for insect control.

Materials:

- Emamectin Benzoate formulation (e.g., TREE-äge®, ArborMectin™, TreeMec® 4% a.i.).
- Trunk injection device (e.g., Arborjet Tree I.V.™, QUIK-jet™, Rainbow Q-Connect™).
- Drill with sharp, clean helical bit.
- Injection plugs/septa (if required by the system).
- Tape measure to determine DBH.
- Personal Protective Equipment (PPE) as per product label.

Procedure:

- Tree Assessment: Ensure the target tree has a healthy vascular system and is not in an advanced state of decline. Applications are most effective on asymptomatic trees or those in the early stages of infestation.
- Timing: Inject trees after leaves have fully emerged in the spring and when the soil is moist but not saturated. Morning applications are often most efficient as trees are actively transpiring.
- Calculate Dosage: a. Measure the tree's trunk diameter at breast height (DBH),
 approximately 1.3m or 4.5 ft from the ground. b. Calculate the required volume of insecticide based on the product label's rate (e.g., ml per cm/inch of DBH).
- Determine Injection Sites: a. Identify injection sites at the base of the tree, ideally in the root flares. b. Space injection sites equally around the trunk's circumference. The number of sites may be determined by the injection system or a formula (e.g., trunk cm DBH / 5.08).

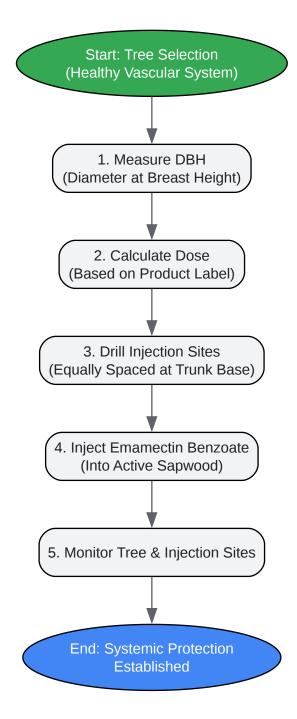
Methodological & Application



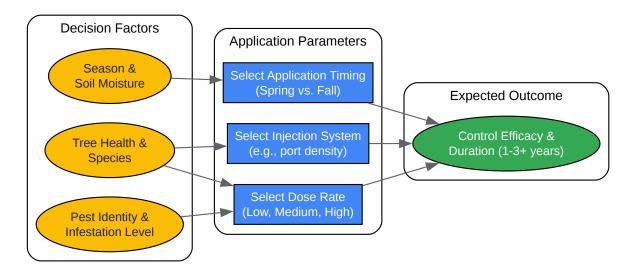


- Drill Holes: a. Using a sharp drill bit, drill holes to the depth specified by the injection system's manufacturer. The hole should penetrate the bark and enter the active sapwood. b. Ensure the drill bit is sharp to create a clean opening for optimal uptake.
- Insert Plugs: If using a plug-based system, insert the plugs into the drilled holes according to the manufacturer's instructions.
- Inject Insecticide: a. Connect the injection device to the plug/septa or insert the needle into the drilled hole. b. Inject the pre-calculated amount of undiluted emamectin benzoate formulation into each site. Ensure equal amounts are delivered to each injection port.
- Post-Application: a. Remove injection equipment once the product is fully absorbed. b.
 Monitor the tree for any signs of adverse reaction at the injection sites. Wounds from spring injections typically begin to heal by late summer.









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